

# Application Notes and Protocols for DMAC-DPS in TADF-OLEDs

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the utilization of 10,10'-(sulfonylbis(4,1-phenylene))bis(9,9-dimethyl-9,10-dihydroacridine), commonly known as **DMAC-DPS**, as an emitting layer material in Thermally Activated Delayed Fluorescence (TADF) Organic Light-Emitting Diodes (OLEDs).

#### Introduction

**DMAC-DPS** is a prominent donor-acceptor molecule widely employed as a blue thermally activated delayed fluorescence (TADF) emitter in high-efficiency organic light-emitting diodes. [1][2] Its molecular structure, featuring a diphenylsulfone core as the acceptor and two 9,9-dimethyl-9,10-dihydroacridine units as donors, facilitates a small singlet-triplet energy splitting (ΔEST).[3] This small energy gap is crucial for efficient reverse intersystem crossing (RISC), a process that allows for the harvesting of non-emissive triplet excitons and their conversion into emissive singlet excitons, leading to theoretically near-100% internal quantum efficiency (IQE). [2][4] **DMAC-DPS** is recognized for its strong blue emission, with a peak typically around 470 nm, and its bipolar charge-transporting capabilities.[5][6]

## **Key Properties of DMAC-DPS**



Property	Value	Reference	
Chemical Name	10,10'-(sulfonylbis(4,1- phenylene))bis(9,9-dimethyl- 9,10-dihydroacridine)	[7]	
CAS Number	1477512-32-5	[7]	
Emission Color	Blue	[5]	
Emission Peak (in Toluene)	~469 nm	[5]	
HOMO Level	~5.9 eV	[5]	
LUMO Level	~2.9 eV	[5]	
HOMO-LUMO Gap	~3.5 eV	[3]	
Excited-State Lifetime (in solid film)	~3.0 μs	[7]	

### Performance of DMAC-DPS in TADF-OLEDs

The performance of **DMAC-DPS** as an emitting material is highly dependent on the device architecture, including the choice of host material, transport layers, and emitter concentration. The following table summarizes the performance of various reported **DMAC-DPS**-based OLEDs.



Host Material	Device Structure	Max. EQE (%)	Max. Current Eff. (cd/A)	Max. Power Eff. (Im/W)	Emission Peak (nm)	Referenc e
mCP	ITO/PEDO T:PSS/mC P:DMAC- DPS/DPEP O/TPBi/LiF /AI	-	26.7	-	470	[6]
DPEPO	Not specified	23.3	>48	41.9	-	[8]
mCBP/PO- T2T (Exciplex)	Not specified	-	41.64	43.42	-	[8]
mCP- DPEPO	U-EML Structure	~4.9	-	-	-	[9]

Note: Performance metrics can vary significantly based on layer thicknesses, doping concentrations, and fabrication conditions.

## **Experimental Protocols**

# I. Fabrication of a DMAC-DPS Based TADF-OLED via Vacuum Thermal Evaporation

This protocol describes a general procedure for the fabrication of a multilayered TADF-OLED using **DMAC-DPS** as the emitter in a host matrix.

1. Substrate Preparation: a. Begin with patterned Indium Tin Oxide (ITO) coated glass substrates. b. Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each. c. Dry the substrates with a high-purity nitrogen gun. d. Treat the substrates with UV-ozone for 15 minutes to enhance the work function of the ITO and improve hole injection.

#### Methodological & Application





- 2. Organic Layer Deposition: a. Transfer the cleaned substrates into a high-vacuum thermal evaporation system with a base pressure of < 10<sup>-6</sup> Torr. b. Deposit the organic layers sequentially without breaking the vacuum. A typical device structure is as follows[10]: i. Hole Injection Layer (HIL): Deposit a 1 nm thick layer of dipyrazino[2,3-f:2',3'-h]quinoxaline-2,3,6,7,10,11-hexacarbonitrile (HAT-CN). ii. Hole Transport Layer (HTL): Deposit a 56 nm thick layer of di-[4-(N,N-di-p-tolyl-amino)-phenyl]cyclohexane (TAPC). iii. Emitting Layer (EML)-adjacent HTL: Deposit a 20 nm thick layer of 4,4',4-tris(carbazol-9-yl)triphenylamine (TCTA). iv. Emitting Layer (EML): Co-evaporate **DMAC-DPS** as the guest and a suitable host material (e.g., mCP or DPEPO). The doping concentration of **DMAC-DPS** is a critical parameter and should be optimized (typically ranging from 6 wt% to 20 wt%). The thickness of this layer is typically around 20-30 nm. v. Electron Transport Layer (ETL): Deposit a 44 nm thick layer of 1,3,5-tris(3-pyridyl-3-phenyl)benzene (TmPyPB). c. The deposition rates for organic materials are typically maintained at 1-2 Å/s.
- 3. Cathode Deposition: a. Following the organic layer deposition, deposit a thin layer of Lithium Fluoride (LiF) (approx. 1 nm) as an electron injection layer at a rate of 0.1 Å/s. b. Deposit a 100-200 nm thick layer of Aluminum (Al) as the cathode at a rate of 5-10 Å/s.
- 4. Encapsulation: a. After cathode deposition, transfer the devices to a nitrogen-filled glovebox without exposure to air and moisture. b. Encapsulate the devices using a UV-curable epoxy and a glass lid to prevent degradation.

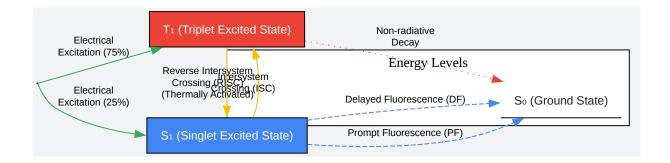
#### **II. Characterization of DMAC-DPS Based TADF-OLEDs**

- 1. Electroluminescence (EL) Characterization: a. Measure the current density-voltage-luminance (J-V-L) characteristics using a source meter and a calibrated photodiode or a spectroradiometer. b. Calculate the external quantum efficiency (EQE), current efficiency, and power efficiency from the J-V-L data. c. Measure the EL spectra at different driving voltages to assess color stability. The Commission Internationale de l'Eclairage (CIE) coordinates are determined from these spectra.
- 2. Photophysical Characterization: a. Photoluminescence Quantum Yield (PLQY): Measure the PLQY of **DMAC-DPS** in both solution and thin-film states using an integrating sphere. This provides insight into the intrinsic emissive efficiency of the material. b. Time-Resolved Photoluminescence (TRPL): Perform TRPL measurements to determine the prompt and delayed fluorescence lifetimes. This is crucial for confirming the TADF mechanism and for



calculating the rate of reverse intersystem crossing (k\_RISC). The decay curve will show a short-lived prompt component and a long-lived delayed component.[11] c. Low-Temperature Photoluminescence: Measure the fluorescence and phosphorescence spectra at a low temperature (e.g., 77 K) to determine the singlet (S1) and triplet (T1) energy levels. The energy difference between the onsets of these spectra provides the singlet-triplet energy splitting  $(\Delta EST)$ .[12]

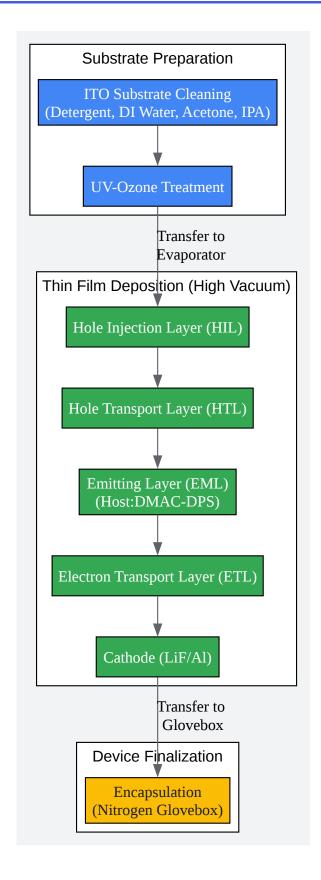
### **Visualizations**



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Caption: The TADF mechanism in **DMAC-DPS**.

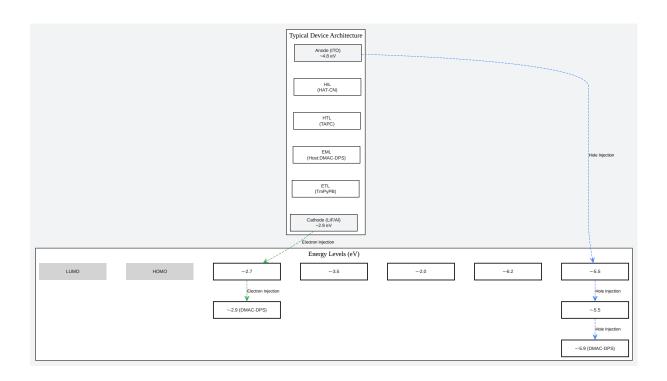




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Caption: Experimental workflow for TADF-OLED fabrication.





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Caption: Energy level diagram of a **DMAC-DPS** OLED.



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